

# Isopropyl methacrylate structural formula and molecular weight

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## Compound of Interest

Compound Name: *Isopropyl methacrylate*

Cat. No.: B1583036

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## Isopropyl Methacrylate: Molecular and Structural Data

**Isopropyl methacrylate** is an organic compound with the chemical formula C7H12O2.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is the ester of methacrylic acid and isopropanol.

## Quantitative Molecular Data

The key quantitative properties of **isopropyl methacrylate** are summarized in the table below for ease of reference.

Property	Value	Unit
Molecular Formula	C7H12O2	
Molecular Weight	128.17	g/mol
Exact Mass	128.17	Da
EC Number	225-094-2	
CAS Number	4655-34-9	

Data sourced from multiple chemical databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Structural Formula

The two-dimensional structural formula of **isopropyl methacrylate** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the bonding within the molecule.

Caption: Structural formula of **Isopropyl Methacrylate**.

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## References

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- To cite this document: BenchChem. [Isopropyl methacrylate structural formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1583036#isopropyl-methacrylate-structural-formula-and-molecular-weight>

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